

Physical and chemical properties of ethyl 3-coumarincarboxylate.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 3-coumarincarboxylate

Cat. No.: B159564

[Get Quote](#)

An In-depth Technical Guide to the Physical and Chemical Properties of **Ethyl 3-Coumarincarboxylate**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of key chemical entities is paramount. **Ethyl 3-coumarincarboxylate**, a member of the coumarin family, is a significant scaffold in organic synthesis and medicinal chemistry.[1][2] This document provides a comprehensive overview of its physical and chemical characteristics, experimental protocols for its synthesis and analysis, and a visualization of its synthetic pathway.

Physical and Chemical Properties

Ethyl 3-coumarincarboxylate is a white to pale cream or slightly yellow crystalline powder.[3][4][5] It is stable under normal conditions and is not known to undergo hazardous polymerization.[3] While generally considered an irritant, it is primarily used in laboratory settings for chemical synthesis.[4][6] The compound has low water solubility but is soluble in solvents like Dimethyl Sulfoxide (DMSO).[3][7][8]

Quantitative Data Summary

The following table summarizes the key quantitative physical and chemical properties of **Ethyl 3-Coumarincarboxylate**.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₀ O ₄	[4][5]
Molecular Weight	218.21 g/mol	[4]
Melting Point	92-95 °C	[3][6][9]
Boiling Point	378 °C at 760 mmHg	
278.88 °C (rough estimate)	[4][6]	
Density	1.289 g/cm ³	[10]
1.1096 g/cm ³ (rough estimate)	[4][6]	
Appearance	White to pale cream, crystalline powder	[4][5]
Solubility	Insoluble in water; Soluble in DMSO	[4][7][8]
UV max (λ _{max})	334 nm (in CH ₂ Cl ₂)	[4][6]
Vapor Pressure	6.48 x 10 ⁻⁶ mmHg at 25 °C	[6]
Flash Point	195.6 °C	[6][10]
Refractive Index	1.567	[10]

Experimental Protocols

The synthesis and characterization of **ethyl 3-coumarincarboxylate** involve standard organic chemistry techniques. The most common synthetic route is the Knoevenagel condensation.

Synthesis via Knoevenagel Condensation

The Knoevenagel condensation is a widely used method for synthesizing coumarin-3-carboxylates.[1][11]

Principle: This reaction involves the condensation of a salicylaldehyde (or a substituted derivative) with a compound containing an active methylene group, such as diethyl malonate, in the presence of a weak base as a catalyst.[1][12]

Detailed Methodology:

- **Reactant Preparation:** To a 50 mL round-bottom flask, add 3-methoxysalicylaldehyde (0.8 g, 5.26 mmol), diethyl malonate (0.93 g, 5.8 mmol), triethylamine (0.5 mL, 3.6 mmol), and absolute ethanol (5 mL).^[12] Note: Salicylaldehyde and other bases like piperidine can also be used.^[1]
- **Reaction:** The mixture is heated under reflux for approximately one hour.^[12]
- **Work-up and Isolation:** After the reflux period, the reaction mixture is allowed to cool to room temperature.^[12] Subsequently, about 15 mL of water is added to the flask to precipitate the product.^[12]
- **Purification:** The flask is cooled further (e.g., in a refrigerator for up to 2 days) to ensure complete precipitation.^[12] The resulting solid product is collected via vacuum filtration.^[12] The purity can be assessed by melting point determination and chromatographic techniques like TLC.^[13]

Spectroscopic Characterization

The structure of the synthesized **ethyl 3-coumarincarboxylate** is confirmed using various spectroscopic methods.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - ¹H NMR: The proton NMR spectrum provides detailed information about the hydrogen atoms in the molecule. In a solvent like CDCl₃, characteristic peaks for a substituted ethyl 8-methoxycoumarin-3-carboxylate include a singlet for the proton at the C4 position (δ 8.49), a multiplet for the aromatic protons (δ 7.02-7.36), a quartet for the methylene protons (-OCH₂) of the ethyl group (δ 4.42), a singlet for the methoxy protons (-OCH₃) (δ 3.97), and a triplet for the methyl protons (-CH₃) of the ethyl group (δ 1.40).^[12]
 - ¹³C NMR: The carbon NMR spectrum reveals the number and types of carbon atoms. For ethyl 2-oxo-2H-chromene-3-carboxylate, characteristic peaks appear at δ 14.2 (-CH₃), 62.0 (-OCH₂), and within the range of δ 116.8-163.1 for the aromatic and carbonyl carbons.^[14]

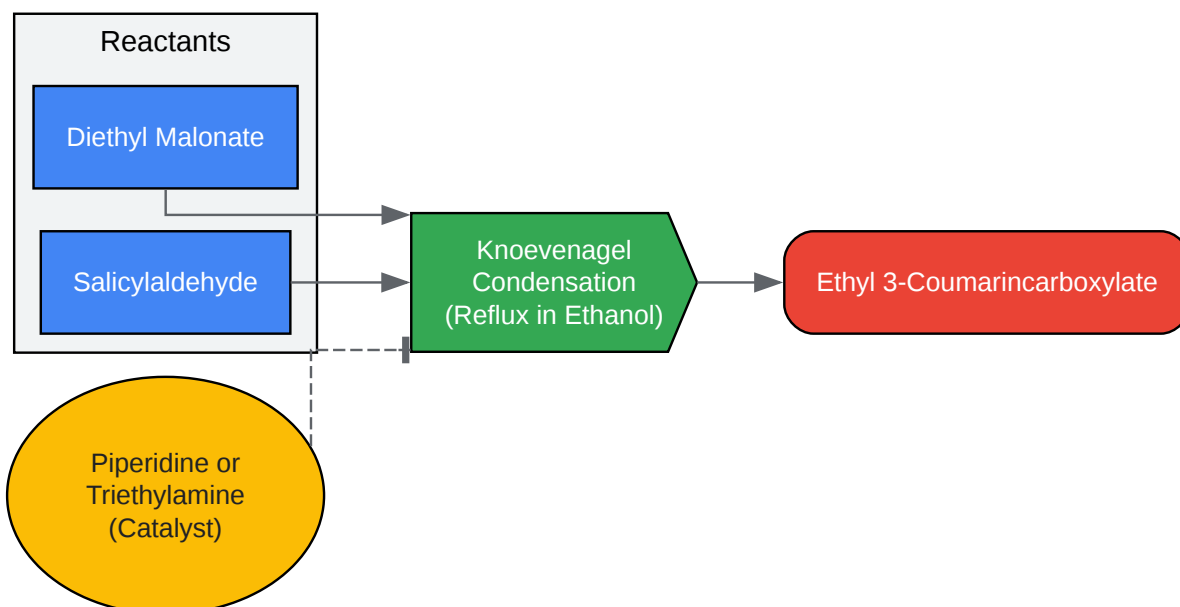
- **Infrared (IR) Spectroscopy:** IR spectroscopy is used to identify the functional groups present. Key absorption bands for **ethyl 3-coumarincarboxylate** include strong peaks corresponding to the C=O stretching of the lactone and the ester groups (around 1767 cm^{-1}), as well as C=C stretching from the aromatic ring (around 1609 cm^{-1}).^{[14][15]}
- **Mass Spectrometry (MS):** Mass spectrometry is employed to determine the molecular weight and fragmentation pattern of the compound. For **ethyl 3-coumarincarboxylate**, the mass spectrum shows a molecular ion peak $[M+1]^+$ at m/z 219.1.^[14] A prominent base peak is often observed at m/z 173.2, corresponding to the loss of the ethoxy group ($-\text{OCH}_2\text{CH}_3$).^[14]

Chemical Reactivity and Pathways

Ethyl 3-coumarincarboxylate serves as a versatile intermediate in the synthesis of more complex molecules.^[1] Its chemical properties are defined by the reactivity of both the coumarin ring system and the ethyl ester group.^{[1][16]} Reactions can include cycloadditions, reductions, and reactions with various nucleophiles like amines and Grignard reagents.^{[1][16]}

Synthesis Workflow Diagram

The following diagram illustrates the Knoevenagel condensation reaction for the synthesis of **Ethyl 3-Coumarincarboxylate**.



[Click to download full resolution via product page](#)

Caption: Knoevenagel condensation for **Ethyl 3-Coumarincarboxylate** synthesis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. acgpubs.org [acgpubs.org]
- 2. [PDF] Ethyl Coumarin-3-carboxylate: Synthesis and Chemical Properties | Semantic Scholar [[semanticscholar.org](https://www.semanticscholar.org)]
- 3. WERCS Studio - Application Error [assets.thermofisher.com]
- 4. ETHYL COUMARIN-3-CARBOXYLATE CAS#: 1846-76-0 [m.chemicalbook.com]
- 5. Ethyl coumarin-3-carboxylate, 98% 5 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 6. ETHYL 3-COUMARINCARBOXYLATE [chembk.com]
- 7. selleckchem.com [selleckchem.com]
- 8. fishersci.com [fishersci.com]
- 9. 香豆素-3-羧酸乙酯 99% | Sigma-Aldrich [sigmaaldrich.com]
- 10. Page loading... [guidechem.com]
- 11. researchgate.net [researchgate.net]
- 12. digitalcommons.gaacademy.org [digitalcommons.gaacademy.org]
- 13. asianpubs.org [asianpubs.org]
- 14. derpharmachemica.com [derpharmachemica.com]
- 15. Solved Please label the peaks in the IR spectrum of Ethyl 3- | Chegg.com [[chegg.com](https://www.chegg.com)]
- 16. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Physical and chemical properties of ethyl 3-coumarincarboxylate.]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b159564#physical-and-chemical-properties-of-ethyl-3-coumarincarboxylate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com